

Technical Master File: 3-Nitrophthalic-D3 Acid

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Compound of Interest

Compound Name: 3-Nitrophthalic-D3 acid

Cat. No.: B12394149

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CAS: 1386387-74-1 | Application: Isotope Dilution Mass Spectrometry (IDMS)[1]

Executive Summary

3-Nitrophthalic-D3 acid ($C_8H_2D_3NO_6$) is the stable isotope-labeled analog of 3-nitrophthalic acid, a critical process intermediate and degradation impurity in the synthesis of pharmaceuticals such as Apremilast (Otezla).[1]

In modern drug development, this compound serves a singular, high-value purpose: it is the Stable Isotope Labeled Internal Standard (SIL-IS) required for the absolute quantitation of genotoxic and process impurities at trace levels (ppm/ppb). By mirroring the physicochemical behavior of the target analyte while maintaining a distinct mass signature (+3 Da), it enables researchers to normalize for matrix effects, extraction inefficiencies, and ionization suppression in LC-MS/MS workflows.

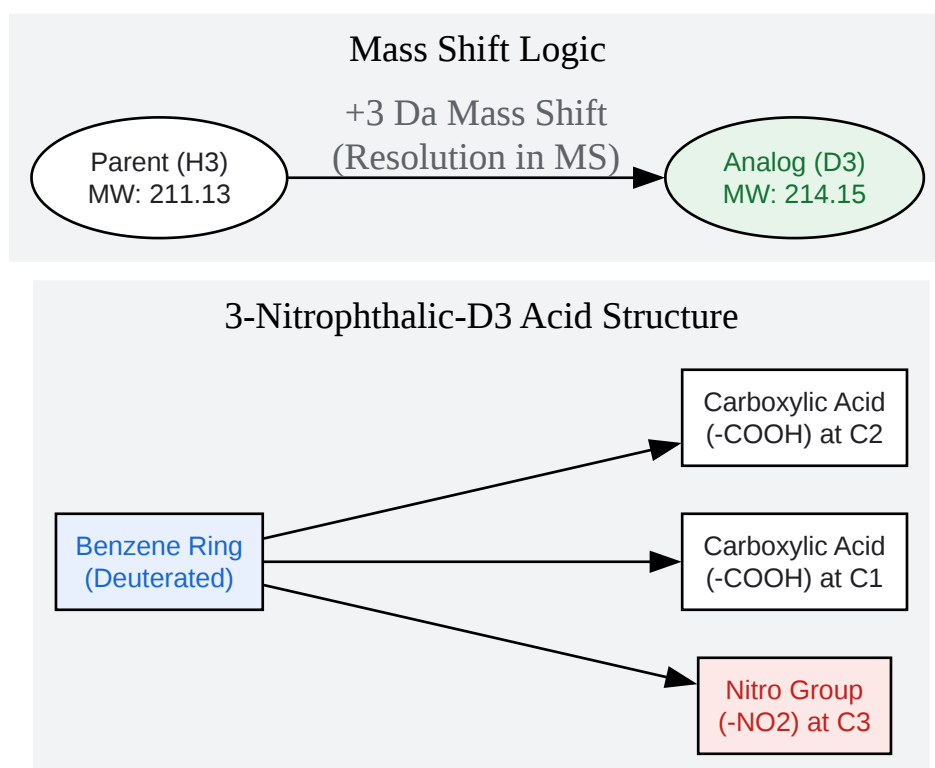
Chemical Profile & Isotopic Fidelity

Unlike generic reagents, the utility of **3-Nitrophthalic-D3 acid** relies on its isotopic purity and position-specific deuteration.[1]

Property	Specification	Technical Note
Chemical Name	3-Nitrophthalic acid-d3	Also: 3-Nitrobenzene-1,2-dicarboxylic acid-d3
Molecular Formula	C ₈ H ₂ D ₃ NO ₆	Deuterium labels located on the aromatic ring (positions 4, 5, 6).[1]
Molecular Weight	214.15 g/mol	+3.02 Da shift from unlabeled parent (211.13 g/mol).[1]
Isotopic Purity	≥ 98 atom % D	Critical to minimize "M-0" contribution to the analyte channel.[1]
Solubility	DMSO, Methanol, Water (pH > 4)	Acidic protons (-COOH) are exchangeable; D-label is non-exchangeable.[1]
pKa	~1.9 (COOH #1), ~4.5 (COOH #2)	Strong acidity due to the electron-withdrawing nitro group.[1]

Structural Integrity

The deuterium atoms are covalently bonded to the aromatic ring carbons. This placement is crucial because aromatic C-D bonds are chemically stable under standard LC-MS conditions, unlike labile carboxyl protons which exchange rapidly with solvent protons.



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Figure 1: Structural components and mass shift logic for LC-MS separation.

Strategic Application: Apremilast Impurity Profiling

The primary industrial application of CAS 1386387-74-1 is in the quality control of Apremilast, a phosphodiesterase 4 (PDE4) inhibitor. 3-Nitrophthalic acid is a starting material/intermediate that can persist as an impurity.^{[2][3]}

The Challenge: Matrix Effects

In the analysis of API (Active Pharmaceutical Ingredient) matrices, co-eluting components often suppress the ionization of the target impurity. External calibration fails here because the standard (in clean solvent) ionizes differently than the impurity (in API matrix).

The Solution: Isotope Dilution

By spiking 3-Nitrophthalic-D3 into the sample at the beginning of the workflow:

- Co-elution: The D3 analog elutes at the exact same retention time as the impurity.
- Co-suppression: Both the impurity and the D3 analog experience the exact same matrix suppression.
- Correction: The ratio of Area_Analyte / Area_IS remains constant, yielding accurate quantitation regardless of matrix load.

Experimental Protocol: LC-MS/MS Quantitation

Role: Senior Application Scientist Objective: Quantify 3-Nitrophthalic acid in a drug substance matrix using 3-Nitrophthalic-D3 as the Internal Standard.

Phase 1: Stock Solution Preparation

- Solvent: Methanol or Acetonitrile:Water (50:50). Avoid pure water for long-term storage to prevent microbial growth.
- Concentration: Prepare a 1.0 mg/mL master stock.
- Storage: -20°C, protected from light (nitro compounds can be photosensitive).

Phase 2: MS/MS Method Parameters

Operate in Negative Electrospray Ionization (ESI-) mode. Carboxylic acids ionize poorly in positive mode.

Parameter	Analyte (3-NPA)	Internal Standard (3-NPA-D3)
Precursor Ion (Q1)	210.0 [M-H] ⁻	213.0 [M-H] ⁻
Product Ion (Q3)	166.0 (Loss of CO ₂)	169.0 (Loss of CO ₂)
Cone Voltage	25 V	25 V
Collision Energy	15 eV	15 eV
Dwell Time	100 ms	100 ms

Note: The transition 210 → 166 corresponds to decarboxylation. Ensure the D3 transition 213 → 169 tracks the same loss (retention of deuterium on the ring).

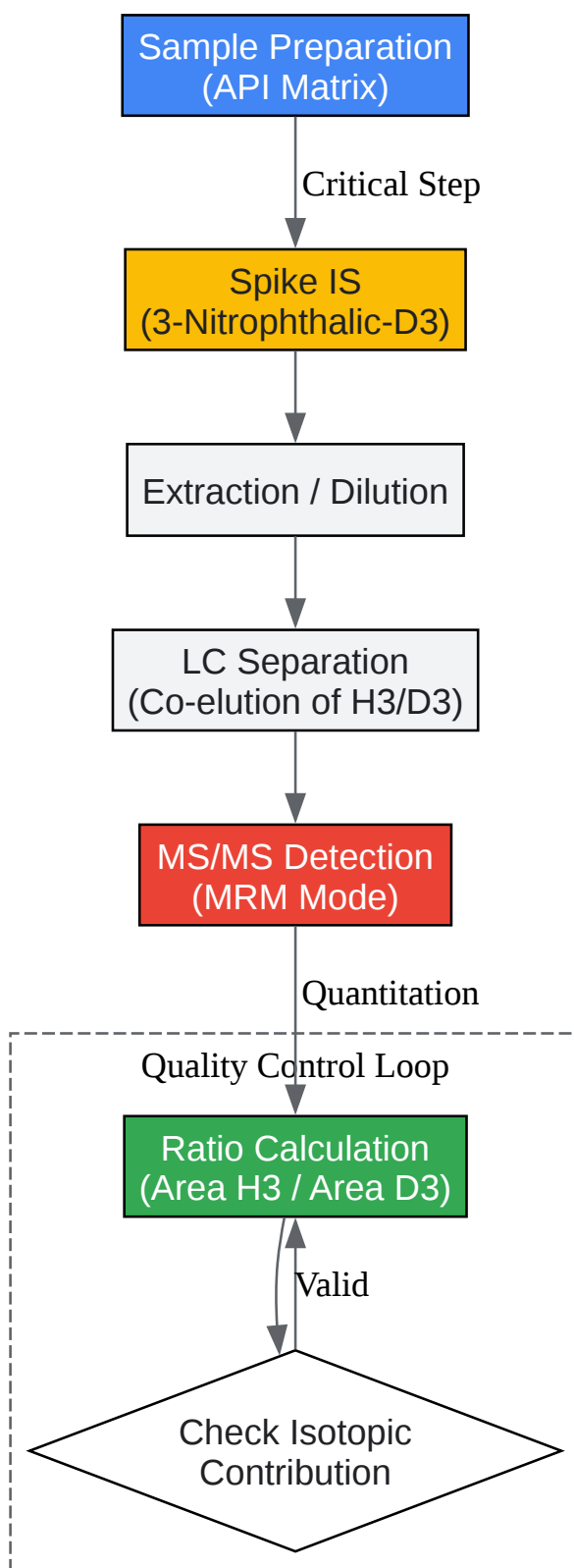
Phase 3: Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50mm, 1.7 μm) is standard.
 - Expert Tip: If peak shape is poor due to the two carboxylic acid groups, use a Mixed-Mode Anion Exchange column (e.g., SIELC Primesep D) or add 0.1% Formic Acid to the mobile phase to suppress ionization during the run (keeping it neutral on column).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 90% B over 5 minutes.

Phase 4: The Self-Validating Workflow (Logic Check)

To ensure trustworthiness, the protocol must include a "Cross-Signal Interference Check":

- Inject Pure IS Only: Monitor the Analyte channel (210/166).
 - Pass Criteria: Signal < 0.5% of LLOQ.^[4] (Ensures isotopic purity is sufficient).
- Inject Pure Analyte Only: Monitor the IS channel (213/169).
 - Pass Criteria: No significant signal. (Ensures mass resolution is sufficient).



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Figure 2: Isotope Dilution Mass Spectrometry (IDMS) workflow for impurity quantitation.

Synthesis & Handling Insights

While researchers typically purchase this standard, understanding its origin aids in troubleshooting.

- **Synthesis Route:** Typically synthesized via the nitration of Phthalic Acid-d4 or Phthalic Anhydride-d4.[1]
- **Stability Warning:** Anhydride formation. If stored in acidic, non-aqueous conditions, 3-nitrophthalic acid can dehydrate to form 3-nitrophthalic anhydride.[1]
 - **Detection:** A shift in retention time or appearance of a different parent mass in MS.
 - **Prevention:** Store in the presence of slight moisture or strictly control temperature. However, for the D3 standard, it is usually supplied as the acid. Ensure the Certificate of Analysis (CoA) confirms the "Acid" form, not the "Anhydride".

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 69043, 3-Nitrophthalic acid. Retrieved from [\[Link\]](#)
- European Pharmacopoeia (Ph. Eur.). Apremilast: Impurity Profiling Guidelines. (General reference to EP monographs on Apremilast impurities where 3-Nitrophthalic acid is cited as Impurity C).

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